

Using UNC1215 to Elucidate the Function of L3MBTL3: Application Notes and Protocols

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Compound of Interest

Compound Name: *UNC 1215*

Cat. No.: *B1191890*

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Introduction

Lethal(3)malignant brain tumor-like protein 3 (L3MBTL3) is a member of the malignant brain tumor (MBT) family of chromatin-interacting transcriptional repressors.[1] These proteins act as "readers" of histone modifications, specifically recognizing mono- and dimethylated lysine residues on histone tails, which in turn influences gene expression.[1] L3MBTL3 has been implicated in a variety of cellular processes, including hematopoiesis, the regulation of the Notch signaling pathway, and the degradation of key proteins like SOX2.[2][3][4] Given its role in these fundamental processes, L3MBTL3 is an emerging target of interest in various diseases, including cancer.[5]

UNC1215 is a potent and selective chemical probe for the methyl-lysine (Kme) reading function of L3MBTL3.[3] It acts as a competitive antagonist, displacing mono- or dimethyllysine-containing peptides from the MBT domains of L3MBTL3.[6] This high degree of selectivity and cellular activity makes UNC1215 an invaluable tool for dissecting the specific functions of L3MBTL3 in a cellular context.[7] These application notes provide a comprehensive guide to

utilizing UNC1215 to study L3MBTL3 function, complete with detailed experimental protocols and data presentation guidelines.

Quantitative Data Summary

UNC1215 exhibits high affinity and selectivity for L3MBTL3. The following tables summarize the key quantitative parameters of UNC1215's interaction with L3MBTL3 and its selectivity over other related proteins.

Table 1: UNC1215 Binding Affinity and Potency for L3MBTL3

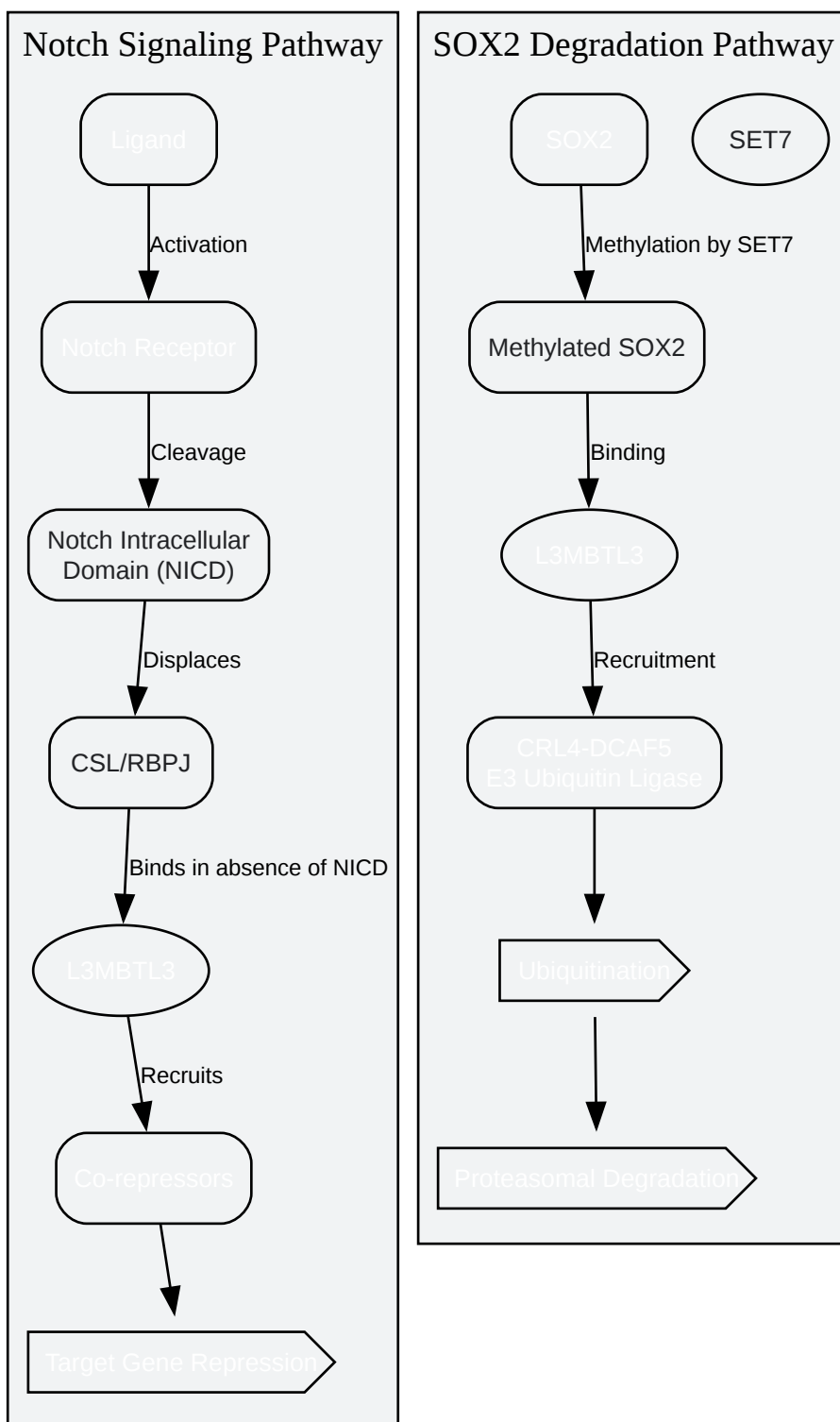
Parameter	Value	Assay	Reference
IC ₅₀	40 nM	AlphaScreen	[6]
K _d	120 nM	Isothermal Titration Calorimetry (ITC)	[6]

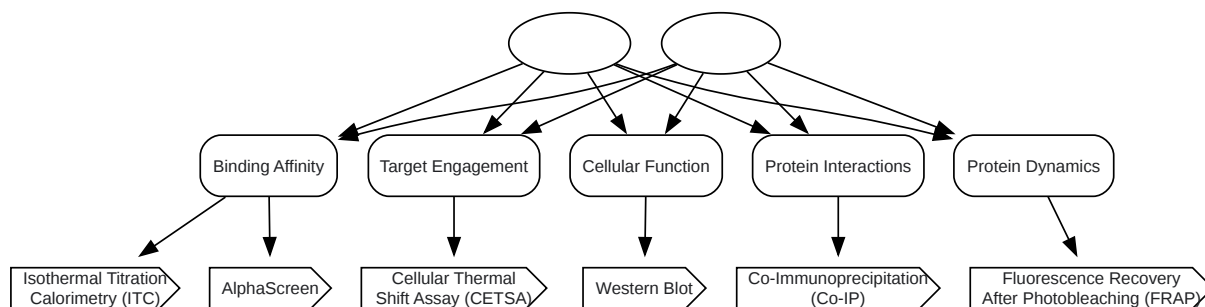
Table 2: Selectivity of UNC1215 for L3MBTL3 over other MBT family members

Protein	Selectivity (fold)	Assay	Reference
L3MBTL1	>75	AlphaScreen	[8]
L3MBTL4	>50	AlphaScreen	[6]
MBTD1	>50	AlphaScreen	[6]
SFMBT	>50	AlphaScreen	[6]

Signaling Pathways and Experimental Workflows

To visualize the mechanisms of L3MBTL3 and the experimental approaches to study them with UNC1215, the following diagrams are provided.





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